

Essential Safety and Logistical Information for Handling Vinyl Propionate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyl propionate

Cat. No.: B091960

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This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and operational plans for the handling and disposal of **vinyl propionate** in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of researchers, scientists, and drug development professionals.

Chemical Safety and Properties

Vinyl propionate is a colorless, highly flammable liquid with a pungent odor.^{[1][2]} It is classified as a hazardous chemical due to its flammability, potential for causing skin and eye irritation, and suspected carcinogenicity.^{[3][4]} Understanding its properties is the first step in safe handling.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **vinyl propionate**.

Property	Value
CAS Number	105-38-4
Molecular Formula	C5H8O2
Molecular Weight	100.12 g/mol [1]
Boiling Point	94-95 °C[5]
Melting Point	-80 °C[5]
Density	0.919 g/mL at 25 °C[5]
Vapor Pressure	18 mmHg at 25 °C[1][2]
Flash Point	6-8 °C (42-46.4 °F)[1][5]
Occupational Exposure Limits	Not established by OSHA, NIOSH, or ACGIH. It is recommended to keep exposure to the lowest feasible concentration.[6][7][8]

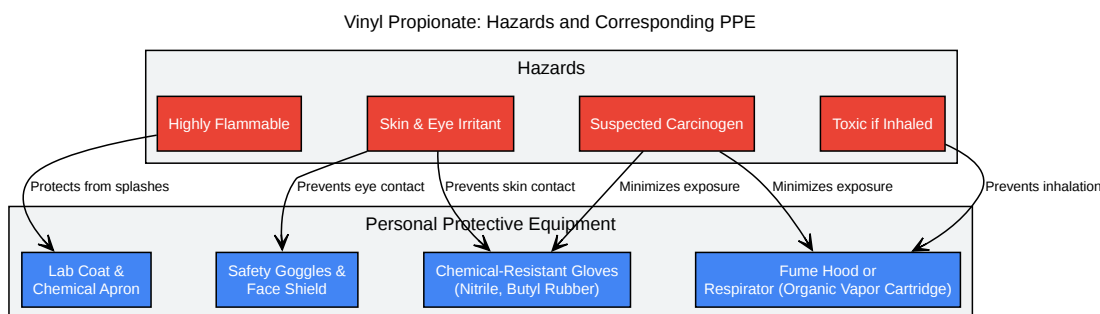
Personal Protective Equipment (PPE) Protocol

A comprehensive PPE plan is mandatory when handling **vinyl propionate**. The required equipment is detailed below.

PPE Requirements for Handling Vinyl Propionate

PPE Category	Specifications and Recommendations
Hand Protection	Chemical-resistant gloves are required. Nitrile or butyl rubber gloves are recommended. Ensure gloves are inspected for integrity before each use. For prolonged contact, consider heavier weight gloves (e.g., 8 mil or greater) or double gloving.[9][10]
Eye and Face Protection	Chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards are mandatory.[4][11] A face shield should be worn in addition to goggles when there is a significant risk of splashing.[1]
Skin and Body Protection	A laboratory coat is required.[12] For larger quantities or in case of a potential splash, chemical-resistant coveralls or an apron should be worn.[4][11]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If a fume hood is not available or if exposure limits are likely to be exceeded, a NIOSH-approved air-purifying respirator with organic vapor cartridges (e.g., 3M 6001 series) is required.[3][5][13][14]

The following diagram illustrates the relationship between the hazards of **vinyl propionate** and the corresponding protective equipment.



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Caption: Relationship between **vinyl propionate** hazards and necessary PPE.

Operational Plan: Step-by-Step Handling Procedure

This section provides a detailed methodology for the safe handling of **vinyl propionate** in a laboratory setting.

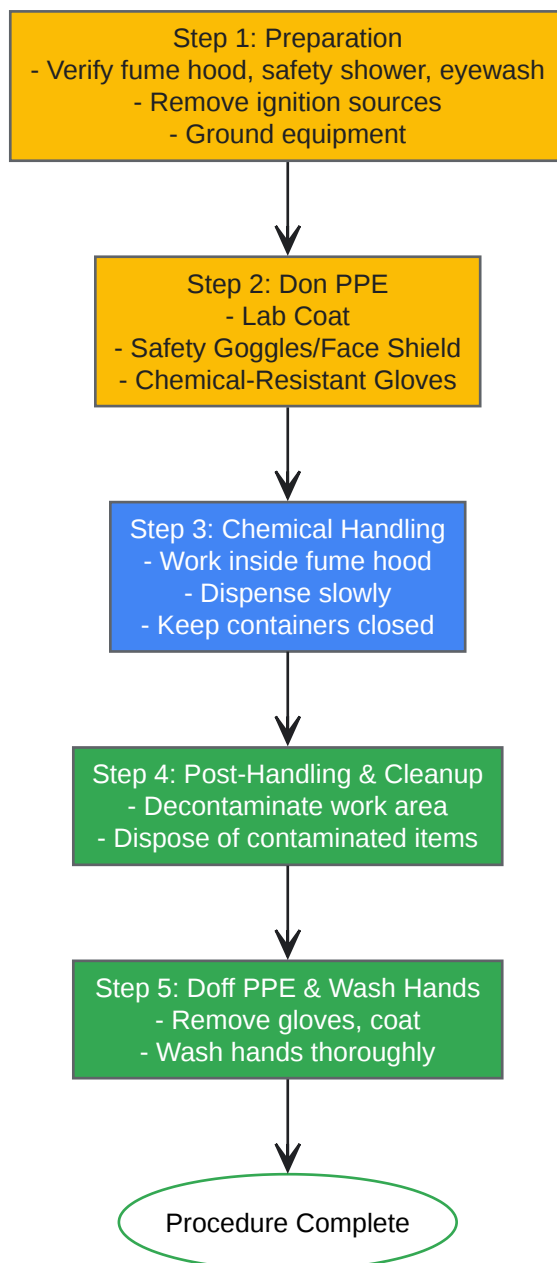
Experimental Protocol for Handling **Vinyl Propionate**

- Preparation and Precautionary Measures:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an eyewash station and safety shower are accessible and unobstructed.[4]
 - Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[1][11][15]

- Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[4][11][15]
- Assemble all necessary materials and equipment before starting the procedure.
- Donning Personal Protective Equipment (PPE):
 - Put on a laboratory coat.
 - Don chemical safety goggles and a face shield if necessary.
 - Wear the appropriate chemical-resistant gloves (nitrile or butyl rubber).
- Handling and Dispensing:
 - Conduct all work with **vinyl propionate** inside a chemical fume hood.[4]
 - When transferring the liquid, do so slowly to minimize splashing and vapor generation.
 - Keep containers tightly closed when not in use.[11][15]
- Post-Handling:
 - Wipe down the work area with an appropriate solvent and then with soap and water.
 - Properly remove and dispose of contaminated gloves and any disposable supplies in a designated hazardous waste container.
 - Wash hands thoroughly with soap and water after completing the work.

The following workflow diagram outlines the safe handling process from preparation to completion.

Vinyl Propionate Handling Workflow



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Caption: Step-by-step workflow for safely handling **vinyl propionate**.

Disposal Plan

Proper disposal of **vinyl propionate** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Experimental Protocol for **Vinyl Propionate** Waste Disposal

- Waste Segregation and Collection:
 - Collect all **vinyl propionate** waste, including contaminated materials (e.g., absorbent pads, gloves, pipette tips), in a designated, properly labeled hazardous waste container.
 - The container must be made of a material compatible with **vinyl propionate**, have a tight-fitting lid, and be kept closed except when adding waste.[\[16\]](#)
 - Do not mix **vinyl propionate** waste with other incompatible waste streams.[\[16\]](#)
- Labeling:
 - Label the waste container clearly with "Hazardous Waste," the full chemical name "**Vinyl Propionate**," and a description of the contents (e.g., "liquid waste," "contaminated debris").[\[16\]](#)
- Storage:
 - Store the hazardous waste container in a designated satellite accumulation area within the laboratory.
 - The storage area should be secure, well-ventilated, and have secondary containment to capture any potential leaks.[\[16\]](#)
- Empty Container Disposal:
 - To be considered non-hazardous, an empty container must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).[\[12\]](#)
 - Collect the first rinsate as hazardous waste. Subsequent rinses may be permissible for drain disposal depending on local regulations.[\[12\]](#)

- After rinsing and air-drying in a fume hood, the original label must be completely defaced or removed before the container can be discarded as regular trash or recycled.[12]
- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[16] Do not dispose of **vinyl propionate** down the drain or in regular trash.[2][16]

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